

Laboratory safety protocols for handling 2-Chloro-5-thiophenecarboxaldehyde

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Compound of Interest

Compound Name: 2-Chloro-5-thiophenecarboxaldehyde

Cat. No.: B1662047

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Application Notes and Protocols for 2-Chloro-5-thiophenecarboxaldehyde

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed laboratory safety protocols, application notes, and experimental procedures for handling **2-Chloro-5-thiophenecarboxaldehyde**. The information is intended to guide researchers, scientists, and drug development professionals in the safe and effective use of this compound.

Section 1: Chemical and Physical Properties

2-Chloro-5-thiophenecarboxaldehyde is a substituted thiophene derivative with a range of applications in organic synthesis and medicinal chemistry.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **2-Chloro-5-thiophenecarboxaldehyde**

Property	Value	Reference
Molecular Formula	C5H3ClOS	[2][3][4][5]
Molecular Weight	146.59 g/mol	[4]
CAS Number	7283-96-7	[2][3][4]
Appearance	Oily liquid, light yellow to green	[1]
Odor	Bitter almond-like	[1]
Boiling Point	99 °C at 21 mmHg	[4]
Density	1.376 g/mL at 25 °C	[4]
Refractive Index	n ₂₀ /D 1.604	[4]
Solubility	Insoluble in water, soluble in organic solvents like ether and alcohol.	
Stability	Stable under normal temperatures and pressures.	[6]

Section 2: Hazard Identification and Safety Precautions

2-Chloro-5-thiophenecarboxaldehyde is classified as a hazardous substance and requires careful handling to minimize exposure. The GHS classification indicates that it is harmful if swallowed, in contact with skin, or if inhaled. It may also cause skin and serious eye irritation. [2]

Table 2: GHS Hazard Classification for **2-Chloro-5-thiophenecarboxaldehyde**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling this compound.

- **Eye Protection:** Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[6\]](#)[\[7\]](#)
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile or neoprene) to prevent skin exposure.[\[7\]](#) Inspect gloves before use.
- **Skin and Body Protection:** Wear a lab coat, and for procedures with a high risk of splashing, a chemical-resistant apron is recommended.[\[6\]](#)[\[7\]](#)
- **Respiratory Protection:** Use in a well-ventilated area, preferably within a chemical fume hood. If engineering controls are not sufficient, a NIOSH-approved respirator may be necessary.[\[6\]](#)

Handling and Storage

- **Handling:** Wash hands thoroughly after handling. Avoid contact with eyes, skin, and clothing. Avoid ingestion and inhalation.[\[6\]](#) Keep the container tightly closed when not in use.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[\[1\]](#)[\[6\]](#)

First Aid Measures

- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Do not induce vomiting. Seek immediate medical attention.[\[6\]](#)
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical aid.[\[6\]](#)
- Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical aid.[\[6\]](#)
- Eye Contact: Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[6\]](#)

Spill and Waste Disposal

- Spill Response: In case of a spill, immediately evacuate the area. Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, dry sand) and place it in a sealed container for disposal.[\[8\]](#)
- Waste Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[7\]](#)[\[8\]](#) Halogenated organic waste should be collected in a designated, properly labeled container.

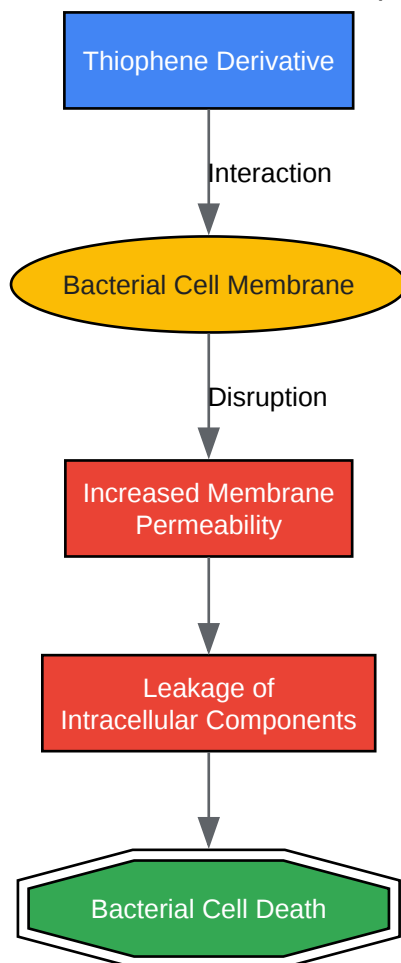
Section 3: Application Notes

2-Chloro-5-thiophenecarboxaldehyde serves as a versatile intermediate in the synthesis of various heterocyclic compounds with potential biological activities. Thiophene derivatives are known to exhibit a wide range of pharmacological properties, including antimicrobial, antiviral, anti-inflammatory, and anticancer activities.[\[9\]](#)

While the specific biological targets and signaling pathways for **2-Chloro-5-thiophenecarboxaldehyde** are not well-documented in the available literature, research on similar thiophene-based compounds suggests potential mechanisms of action. For instance, some antimicrobial thiophene derivatives are thought to exert their effects by disrupting the bacterial cell membrane.[\[10\]](#)[\[11\]](#)

Below is a generalized diagram illustrating a potential mechanism of action for antimicrobial thiophene derivatives. It is important to note that this is a hypothetical pathway and has not been specifically validated for **2-Chloro-5-thiophenecarboxaldehyde**.

Potential Antimicrobial Mechanism of Thiophene Derivatives



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Caption: Potential mechanism of antimicrobial action for thiophene derivatives.

Section 4: Experimental Protocols

Synthesis of N,N'-bis[(E)-(5-chloro-2-thienyl)methylidene]ethane-1,2-diamine

This protocol describes the synthesis of a Schiff base from **2-Chloro-5-thiophenecarboxaldehyde** and ethylenediamine.

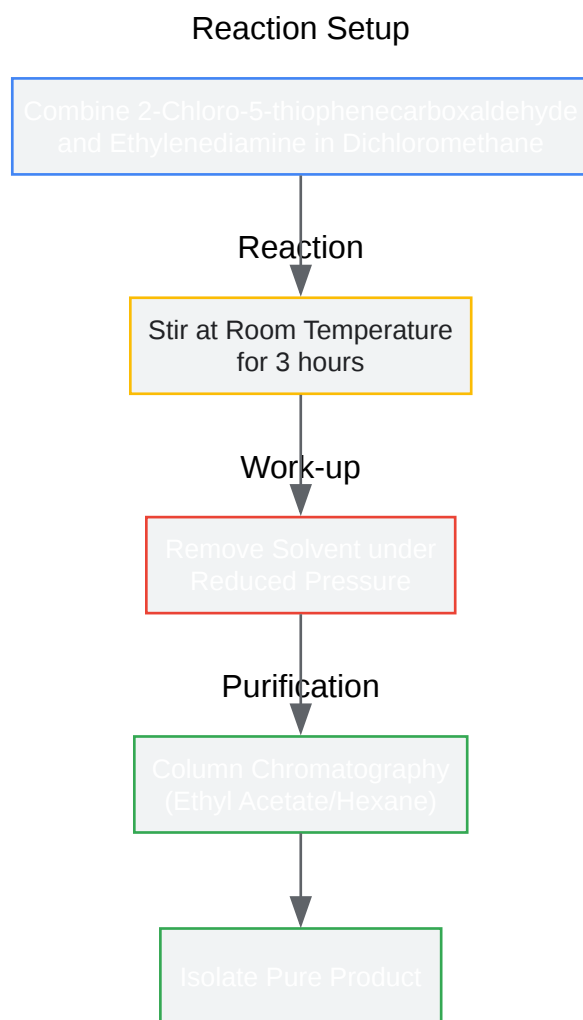
Materials:

- **2-Chloro-5-thiophenecarboxaldehyde**
- Ethylenediamine
- Dichloromethane
- Round-bottom flask
- Magnetic stirrer
- Rotary evaporator
- Column chromatography setup (Silica gel, Ethyl acetate/Hexane mixture)

Procedure:

- In a round-bottom flask, combine **2-Chloro-5-thiophenecarboxaldehyde** (0.004 M) and ethylenediamine (0.002 M).
- Add dichloromethane as the solvent and stir the mixture at room temperature for 3 hours.
- After the reaction is complete, remove the solvent under reduced pressure using a rotary evaporator.
- The resulting solid is the crude product. Purify the solid by column chromatography using a 1:3 mixture of ethyl acetate and hexane as the eluent.
- Collect the fractions containing the pure product and remove the solvent to yield the final product as colorless needles.

Workflow for Synthesis of a Diamine Derivative



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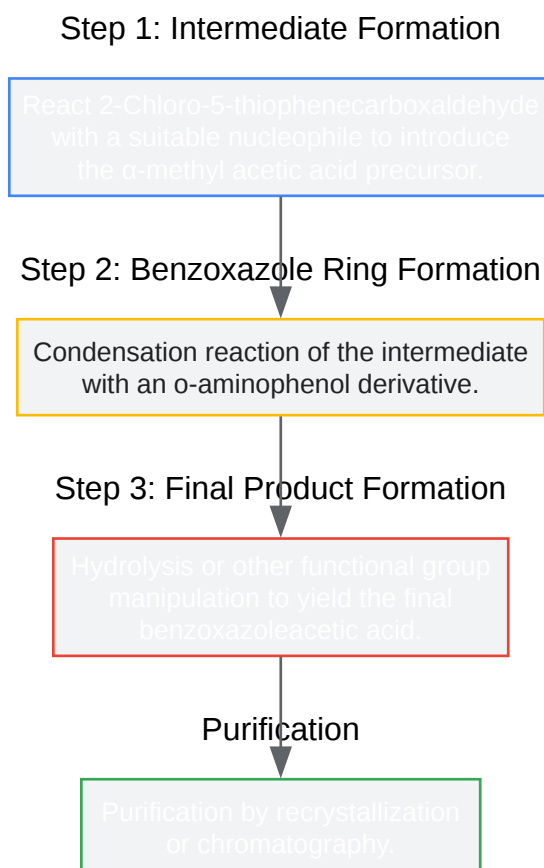
Caption: Experimental workflow for the synthesis of N,N'-bis[(E)-(5-chloro-2-thienyl)methylidene]ethane-1,2-diamine.

General Workflow for Synthesis of 2-heteroaryl- α -methyl-5-benzoxazoleacetic acids

While a specific detailed protocol for the synthesis of 2-heteroaryl- α -methyl-5-benzoxazoleacetic acids using **2-Chloro-5-thiophenecarboxaldehyde** was not found in the literature search, a general synthetic approach can be proposed based on standard organic chemistry methodologies. This would likely involve a multi-step synthesis.

Disclaimer: The following is a generalized workflow and has not been experimentally validated. Researchers should consult relevant synthetic organic chemistry literature and perform appropriate reaction optimization and safety assessments.

General Workflow for Benzoxazoleacetic Acid Synthesis



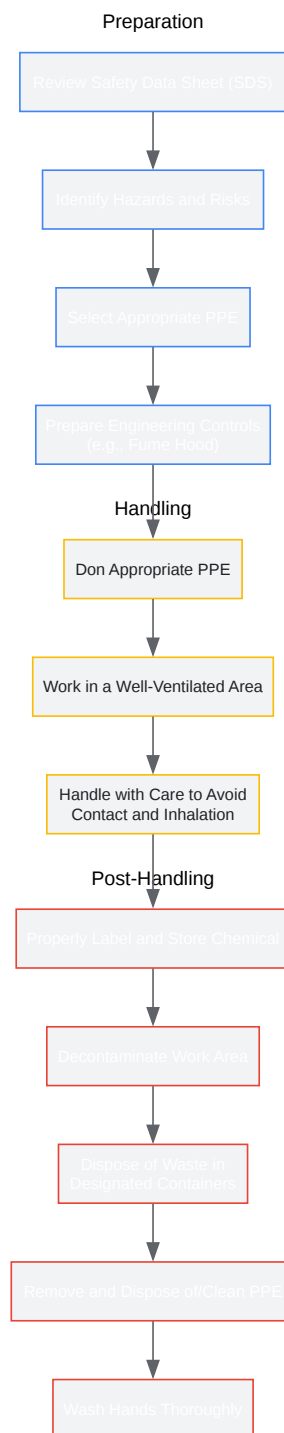
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Caption: A generalized, hypothetical workflow for the synthesis of 2-heteroaryl- α -methyl-5-benzoxazoleacetic acids.

Section 5: Logical Workflow for Safe Handling

The following diagram outlines the logical steps for ensuring safety when working with **2-Chloro-5-thiophenecarboxaldehyde** in a laboratory setting.

Laboratory Safety Protocol Workflow



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Caption: Logical workflow for the safe laboratory handling of **2-Chloro-5-thiophenecarboxaldehyde**.

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